

# In-Depth Technical Guide to the Stability and Storage of 2-Aminobenzhydrazide

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## Compound of Interest

Compound Name: 2-Aminobenzhydrazide

Cat. No.: B158828

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-aminobenzhydrazide**. The information presented herein is crucial for ensuring the integrity and reliability of this compound in research and development applications. Due to a lack of extensive, direct stability studies on **2-aminobenzhydrazide** in publicly available literature, this guide combines information from safety data sheets (SDS) from chemical suppliers with data from analogous compounds, particularly other aromatic hydrazides like isoniazid, to infer potential degradation pathways and stability profiles.

## Chemical and Physical Properties

**2-Aminobenzhydrazide** is a solid, typically appearing as a white to light brown crystalline powder.<sup>[1][2][3]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	1904-58-1	[3]
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N <sub>3</sub> O	[3]
Molecular Weight	151.17 g/mol	[3]
Melting Point	121-125 °C	[1]
Appearance	White to gray to brown powder/crystal	[1]
Solubility	Information not widely available, but likely soluble in organic solvents like ethanol.	

## Stability Profile

**2-Aminobenzhydrazide** is generally considered stable under normal, ambient conditions.[4][5] However, its stability can be compromised by exposure to specific environmental factors.

## General Stability

- Overall Stability: Stable under recommended storage conditions.[4][5]
- Light Sensitivity: The compound is noted to be light-sensitive, and exposure to light may lead to degradation.[1] A color change in the material can be an indicator of degradation.[6]

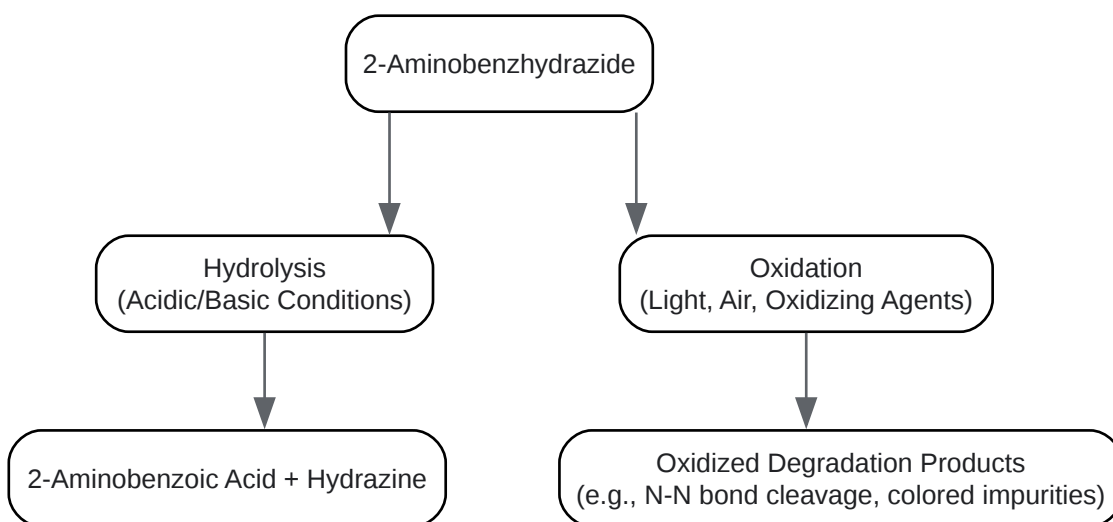
## Inferred Degradation Pathways

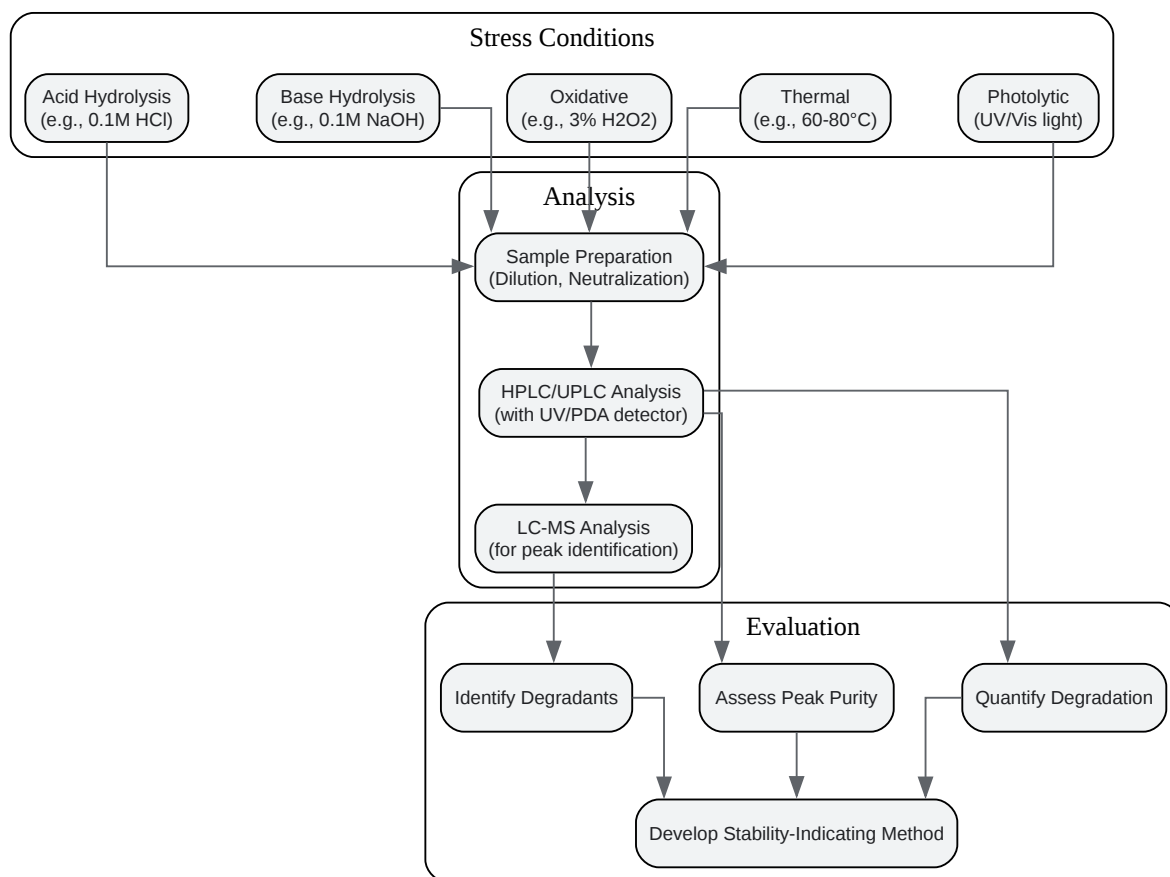
While specific degradation pathways for **2-aminobenzhydrazide** have not been extensively documented, inferences can be drawn from the known reactivity of the hydrazide functional group and related aromatic hydrazide compounds, such as isoniazid. The primary modes of degradation are likely to be hydrolysis and oxidation.

**Hydrolysis:** The hydrazide functional group is susceptible to hydrolysis, which can be catalyzed by acidic or basic conditions. This would lead to the cleavage of the amide bond, resulting in the formation of 2-aminobenzoic acid and hydrazine.

Oxidation: The primary aromatic amine and the hydrazine moiety are both susceptible to oxidation. Oxidation can be initiated by atmospheric oxygen, oxidizing agents, or light (photochemical oxidation). This can lead to the formation of colored impurities.[6] For aromatic hydrazines, oxidation can lead to the cleavage of the N-N bond.

The diagram below illustrates a potential degradation pathway for **2-aminobenzhydrazide** based on these principles.





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